

Application Note: Preparation of CORM-401 Stock Solutions in DMSO

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Compound of Interest		
Compound Name:	CORM-401	
Cat. No.:	B15614643	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

CORM-401 (Tetracarbonyl[N-(dithiocarboxy-κS,κS')-N-methylglycine]manganate) is a manganese-based Carbon Monoxide-Releasing Molecule (CORM) used in biomedical research to study the physiological and therapeutic effects of carbon monoxide (CO). As a lipophilic compound, **CORM-401** is often dissolved in dimethyl sulfoxide (DMSO) to prepare concentrated stock solutions for subsequent dilution in aqueous buffers or cell culture media. Proper preparation and storage of these stock solutions are critical for ensuring experimental reproducibility and efficacy.

Recent studies indicate that the stability of **CORM-401** in DMSO and aqueous solutions may be limited, potentially leading to a diminished CO-releasing capacity over time[1]. The release of CO from **CORM-401** can also be significantly influenced by the presence of oxidants or nucleophiles[2]. Therefore, it is highly recommended to prepare **CORM-401** stock solutions fresh before each experiment. If storage is necessary, it should be for a limited duration, and the use of single-use aliquots is essential to maintain the compound's integrity.

This document provides a detailed protocol for the preparation, handling, and storage of **CORM-401** stock solutions in DMSO.

Quantitative Data and Properties



The following table summarizes the key physical and chemical properties of **CORM-401** relevant to the preparation of stock solutions.

Property	Value	Source(s)
Molecular Formula	C8H6MnNO6S2	[3]
Molecular Weight	331.20 g/mol	[3][4]
Appearance	Light yellow to dark yellow powder	[4]
Solubility in DMSO	≥ 10 mg/mL (clear solution)[4] [5]. Up to 25 mg/mL (~75.5 mM) with the aid of ultrasonication[6].	[4][5][6]
Storage (Solid Form)	-20°C, protected from light. Stable for at least 2 years under these conditions[3][4][6].	[3][4][6]
Storage (DMSO Solution)	Aliquot and store at -20°C for up to one month or -80°C for up to six months. Avoid repeated freeze-thaw cycles[7].	[7]

Experimental Protocol: Preparing a 10 mM CORM-401 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CORM-401** in DMSO. Adjust calculations accordingly for different desired concentrations.

2.1. Materials and Equipment

- **CORM-401** powder (CAS: 1001015-18-4)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity



- Calibrated analytical balance
- · Chemical fume hood
- Personal Protective Equipment (PPE): Nitrile gloves, safety glasses, lab coat
- Sterile, amber (or light-protecting) 1.5 mL microcentrifuge tubes
- Sterile, nuclease-free pipette tips and calibrated micropipettes
- Vortex mixer
- Ultrasonic bath (optional, for higher concentrations)

2.2. Safety Precautions

- Handling CORM-401: CORM-401 is a metal carbonyl compound. Handle with care in a well-ventilated chemical fume hood. Avoid inhalation of dust and contact with skin and eyes.
- Handling DMSO: DMSO is an excellent solvent that can readily penetrate the skin and may carry dissolved substances with it[8]. Always wear nitrile gloves and other appropriate PPE when handling DMSO and solutions containing it. Dispose of DMSO-containing waste according to institutional guidelines.

2.3. Step-by-Step Procedure

- Preparation: Before starting, ensure all materials are clean, sterile, and readily accessible.
 Allow the vial of CORM-401 powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- Weighing CORM-401: In a chemical fume hood, carefully weigh 3.31 mg of CORM-401
 powder using an analytical balance and transfer it into a sterile, light-protecting 1.5 mL
 microcentrifuge tube.
 - Calculation: To prepare a 10 mM solution:
 - Volume (L) x Concentration (mol/L) = Moles



- Moles x Molecular Weight (g/mol) = Mass (g)
- For 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution:
- 0.001 L x 0.010 mol/L = 0.00001 mol
- 0.00001 mol x 331.20 g/mol = 0.00331 g = 3.31 mg
- Dissolution: Add 1.0 mL of anhydrous DMSO to the microcentrifuge tube containing the CORM-401 powder.
- Mixing: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. The solution should be clear and light yellow. For higher concentrations or if dissolution is slow, sonicate the tube in an ultrasonic bath for 5-10 minutes[6].
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, immediately aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile, light-protecting microcentrifuge tubes[7].
- Storage: Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -20°C or, for longer-term storage, at -80°C[7].

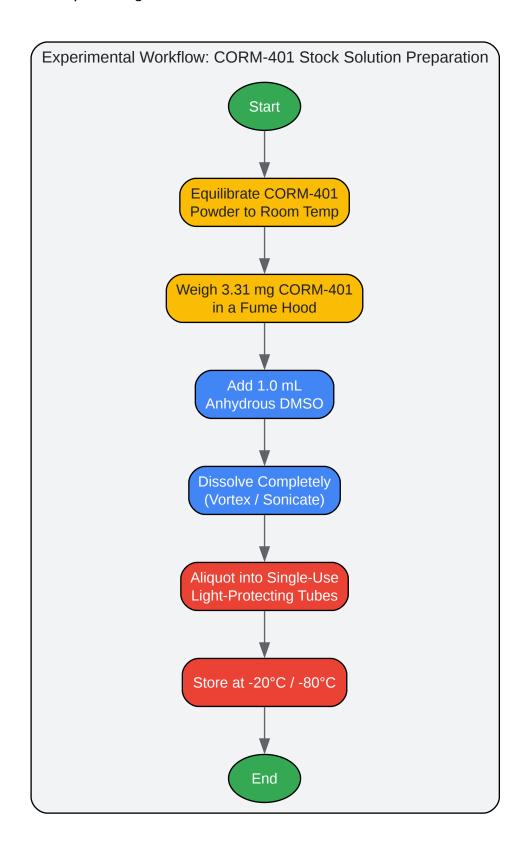
2.4. Preparation of Working Solutions

- To prepare a working solution for an experiment, thaw a single aliquot of the stock solution.
- Dilute the stock solution to the final desired concentration using the appropriate aqueous buffer or cell culture medium. Perform dilutions in a stepwise manner if a large dilution factor is required.
- Important: To prevent cellular toxicity, the final concentration of DMSO in cell-based assays should typically be kept below 0.5%[7]. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Workflow and Signaling Pathway Diagrams



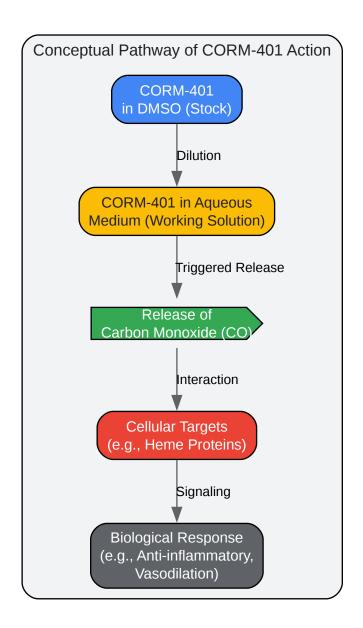
The following diagrams illustrate the experimental workflow for preparing the **CORM-401** stock solution and a conceptual diagram of its action.





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Caption: Workflow for preparing a 10 mM **CORM-401** stock solution in DMSO.



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Caption: Conceptual diagram of **CORM-401** dilution, CO release, and action.

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